

Essential Procedures for the Safe Disposal of DMT003096

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Compound of Interest

Compound Name: DMT003096

Cat. No.: B12412054

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This document provides immediate, essential safety and logistical information for the proper disposal of **DMT003096**, identified as 3,4-Dimethoxyphenyl Methyl Ketone. The following procedures are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound.

Disclaimer: The identifier **DMT003096** has been linked to 3,4-Dimethoxyphenyl Methyl Ketone. However, this chemical name can refer to isomers with different CAS numbers, such as 3,4-Dimethoxyphenylacetone (CAS 776-99-8) and 3,4-Dimethoxyacetophenone (CAS 1131-62-0). While their general safety profiles are similar, users should confirm the exact identity and CAS number of their compound by consulting the supplier's Safety Data Sheet (SDS) for specific details.

Quantitative Data from Safety Data Sheets

The following table summarizes key quantitative data for compounds closely related to **DMT003096**.

Property	3,4-Dimethoxyphenylacetone (CAS 776-99-8)	3,4-Dimethoxyacetophenone (CAS 1131-62-0)
Molecular Formula	C ₁₁ H ₁₄ O ₃	C ₁₀ H ₁₂ O ₃
Molecular Weight	194.23 g/mol	180.2 g/mol
Flash Point	> 110 °C / > 230 °F	> 113 °C / > 235.4 °F
Boiling Point	154 - 158 °C @ 12 mmHg	286 - 288 °C
Melting Point	Not available	47 - 54 °C
Specific Gravity	1.115	Not available

Experimental Protocols: Spill Clean-up and Disposal

Spill Clean-up Protocol:

In the event of a spill, follow these steps:

- **Evacuate and Ventilate:** Ensure the area is well-ventilated. If the spill is large, evacuate the immediate area.
- **Wear Personal Protective Equipment (PPE):** At a minimum, wear appropriate safety glasses or chemical safety goggles, gloves, and a lab coat. For larger spills, respiratory protection may be necessary.
- **Contain the Spill:** Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spilled liquid.
- **Collect the Waste:** Carefully sweep or scoop the absorbed material into a suitable, labeled, and closed container for disposal.
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.
- **Dispose of Contaminated Materials:** All contaminated materials, including absorbent materials and PPE, should be placed in the hazardous waste container for this chemical.

Disposal Protocol:

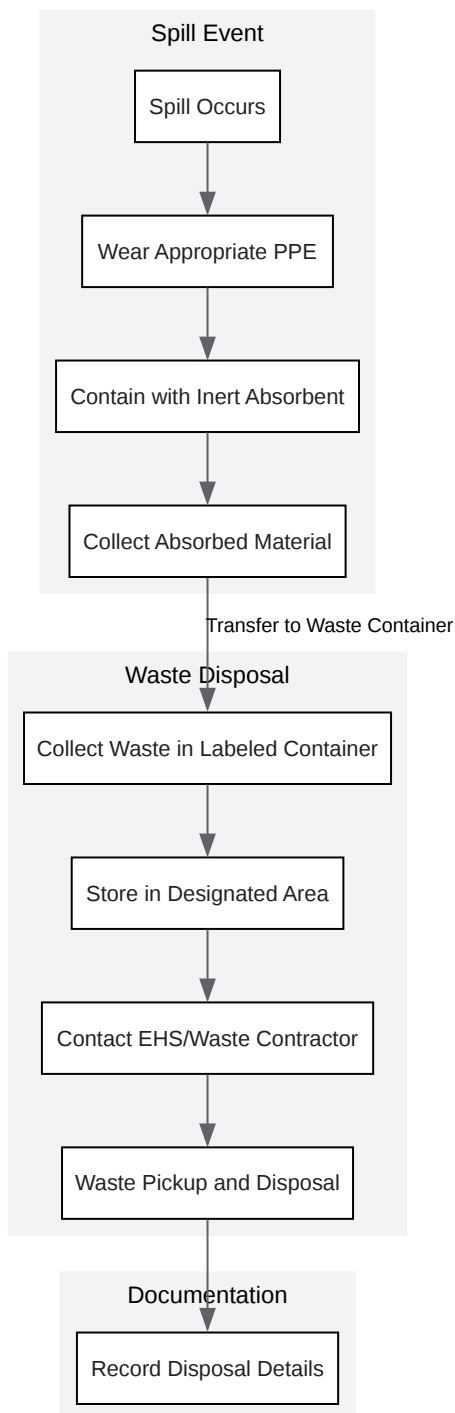
The primary and recommended method for the disposal of **DMT003096** is through an approved hazardous waste disposal facility. Do not dispose of this chemical down the drain or in the regular trash.

- **Waste Collection:** Collect waste **DMT003096** and any contaminated materials in a clearly labeled, sealed, and compatible waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the chemical name "3,4-Dimethoxyphenyl Methyl Ketone".
- **Storage:** Store the sealed waste container in a designated and secure hazardous waste accumulation area. This area should be cool, dry, and well-ventilated, away from incompatible materials such as strong oxidizing agents.
- **Arrange for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal. Provide them with the Safety Data Sheet (SDS) for the specific compound.
- **Record Keeping:** Maintain a record of the disposal, including the date, quantity of waste, and the name of the disposal contractor.

Visualizing the Disposal Workflow

The following diagram illustrates the step-by-step process for the proper disposal of **DMT003096**.

DMT003096 Disposal Workflow



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Caption: Workflow for the safe disposal of **DMT003096** from spill to final record keeping.

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